

2-Octyldodecanol: A Comprehensive Technical Guide for Research Applications

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Compound of Interest

Compound Name: 2-Octyldodecanol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **2-octyldodecanol**, a versatile branched-chain fatty alcohol. This document details its applications in research, particularly in pharmaceutical formulations, and provides detailed experimental protocols for its use.

Core Physicochemical Properties

2-Octyldodecanol is a clear, colorless to slightly yellowish, odorless, and oily liquid at room temperature.^{[1][2]} Its branched structure significantly influences its physical and chemical characteristics, making it a valuable excipient in various formulations.^[3]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **2-octyldodecanol** compiled from various sources.

Property	Value	Conditions	References
Molecular Formula	C ₂₀ H ₄₂ O	[1][4]	
Molecular Weight	298.55 g/mol		
Appearance	Clear, colorless to yellowish oily liquid	Room Temperature	
Melting Point	-1 to 1 °C		
Boiling Point	234-238 °C	at 33 mmHg	
382 °C	at 760 mmHg		
Density	0.838 g/mL	at 25 °C	
0.835 - 0.845 g/cm ³	at 20 °C		
Refractive Index	n ₂₀ /D 1.453		
n ₂₀ /D 1.4535 - 1.4555			
Viscosity	58 - 64 mPa·s	at 20 °C	
Flash Point	113 °C		
Surface Tension	~31.86 mN/m		
Spreading Capacity	~600 mm ² /10 min		
Water Solubility	10 µg/L	at 23 °C	
Solubility in other solvents	Miscible with ethanol (96%); Soluble in paraffin oil, mineral oil, cyclopentasiloxane, isopropyl myristate, caprylic/capric triglyceride, and olive oil.		

Research Applications and Experimental Protocols

2-Octyldodecanol is widely utilized in pharmaceutical and cosmetic research, primarily as an emollient, solvent, and penetration enhancer in topical and transdermal drug delivery systems. Its ability to dissolve poorly water-soluble active pharmaceutical ingredients (APIs) and to enhance their permeation through the skin barrier makes it a valuable component in the development of novel drug delivery systems.

Experimental Protocol 1: Preparation of a 2-Octyldodecanol-Based Nanoemulsion

This protocol describes the preparation of an oil-in-water (o/w) nanoemulsion using the phase inversion composition (PIC) method, where **2-octyldodecanol** constitutes the oil phase.

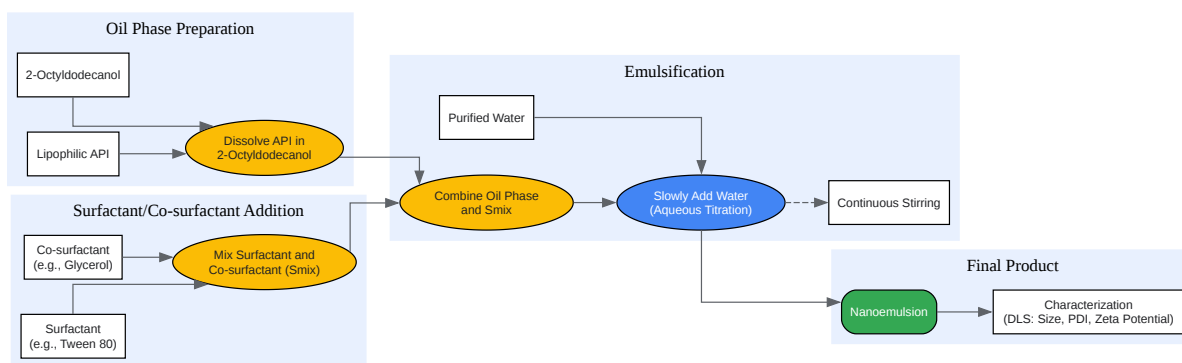
Materials:

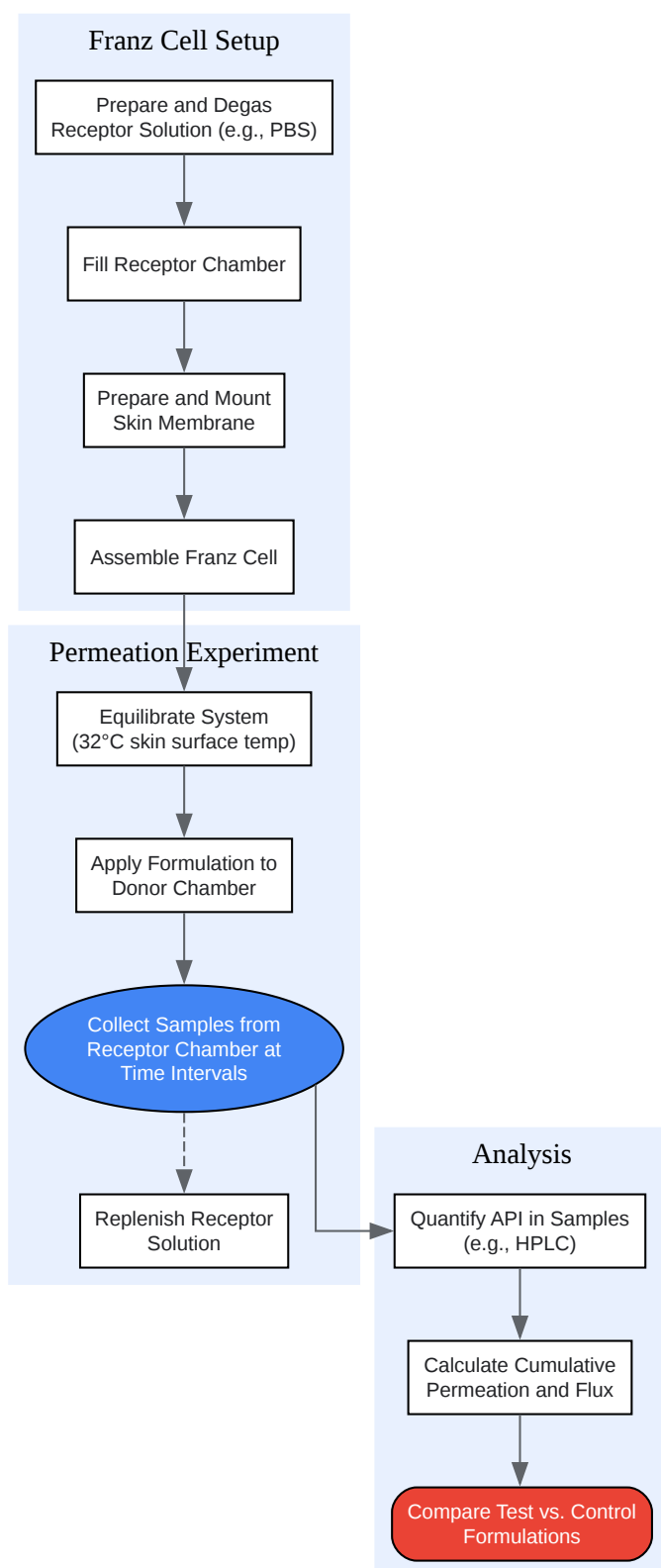
- **2-Octyldodecanol** (Oil Phase)
- Active Pharmaceutical Ingredient (API) - lipophilic
- Surfactant (e.g., Tween 80)
- Co-surfactant (e.g., Glycerol)
- Purified Water

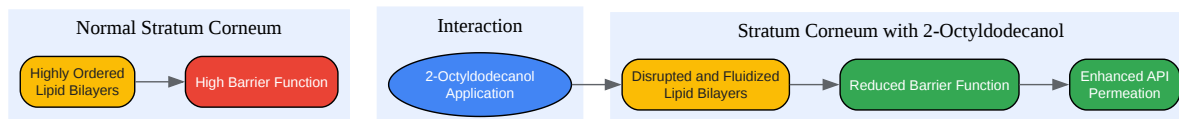
Methodology:

- **Oil Phase Preparation:** Dissolve the lipophilic API in **2-octyldodecanol**. Gentle heating may be required to facilitate dissolution.
- **Addition of Surfactant/Co-surfactant:** To the oil phase, add the surfactant and co-surfactant (Smix). A common starting ratio for the Smix is 1:1 by weight. The oil-to-Smix ratio can be varied (e.g., from 1:9 to 3:7 by weight). Stir the mixture until a clear, homogenous solution is formed.
- **Aqueous Titration:** While continuously stirring the oil/Smix mixture, slowly add purified water dropwise at a controlled rate (e.g., 1.74 mL/min). Maintain the system at a constant temperature.

- **Nanoemulsion Formation:** As water is added, the system will undergo phase inversion, transitioning from a water-in-oil to an oil-in-water emulsion, resulting in a transparent or translucent nanoemulsion.
- **Stabilization:** Continue stirring for approximately 30 minutes after the water addition is complete to ensure the stability of the nanoemulsion.
- **Characterization:** The resulting nanoemulsion should be characterized for droplet size, polydispersity index (PDI), and zeta potential using dynamic light scattering (DLS).







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